

3-Bromo-3-methyl-2-butanone material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-3-methyl-2-butanone

Cat. No.: B1330662

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An In-depth Technical Guide to the Material Safety of **3-Bromo-3-methyl-2-butanone**

This guide provides comprehensive safety and handling information for **3-Bromo-3-methyl-2-butanone** (CAS No: 2648-71-7), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and the necessary protocols for safe handling, storage, and emergency response.

Chemical Identification

This section provides the fundamental identifiers for **3-Bromo-3-methyl-2-butanone**.

Identifier	Value	Source
IUPAC Name	3-bromo-3-methylbutan-2-one	[1]
CAS Number	2648-71-7	[1][2]
Molecular Formula	C ₅ H ₉ BrO	[1]
Molecular Weight	165.03 g/mol	[1]
Synonyms	1-Bromo-1-methylethyl Methyl Ketone	[2]
InChI Key	XHCWDDGZFBAXRT-UHFFFAOYSA-N	[1]
PubChem CID	344911	[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below. Note the conflicting information regarding its physical state, which may vary between suppliers.

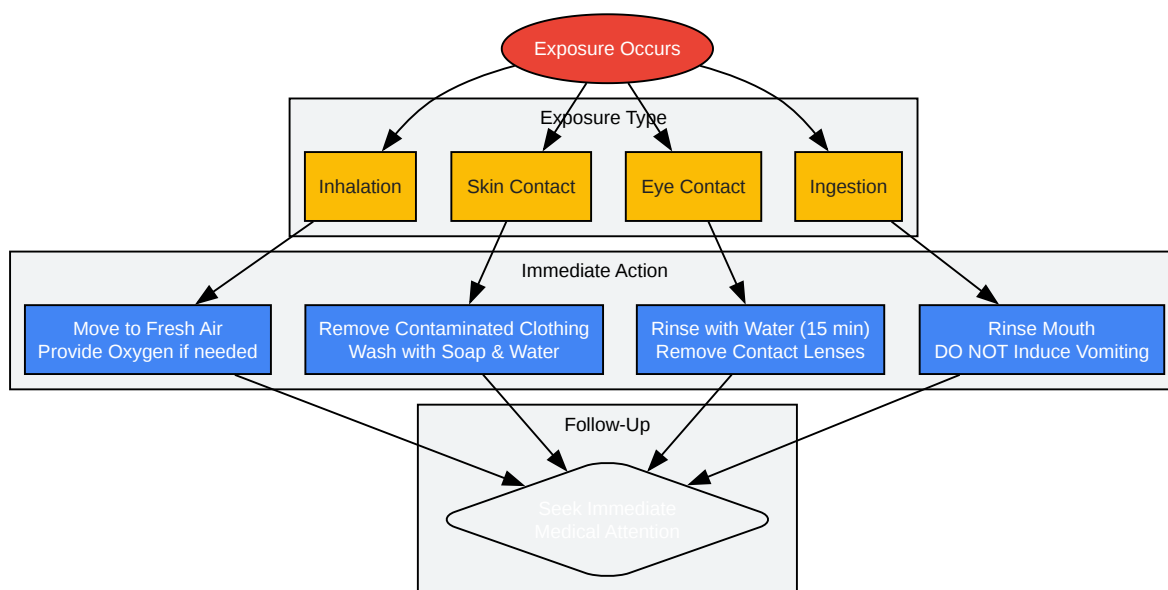
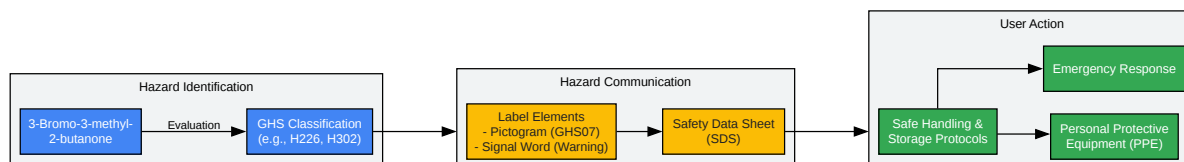
Property	Value	Source
Appearance	Colorless to Yellow to Orange clear liquid OR solid	[2]
Purity	>96.0% (GC)	[2]
Computed Molar Refractivity	86.1	[1]
Computed Polarizability	17.1 Å ²	[1]

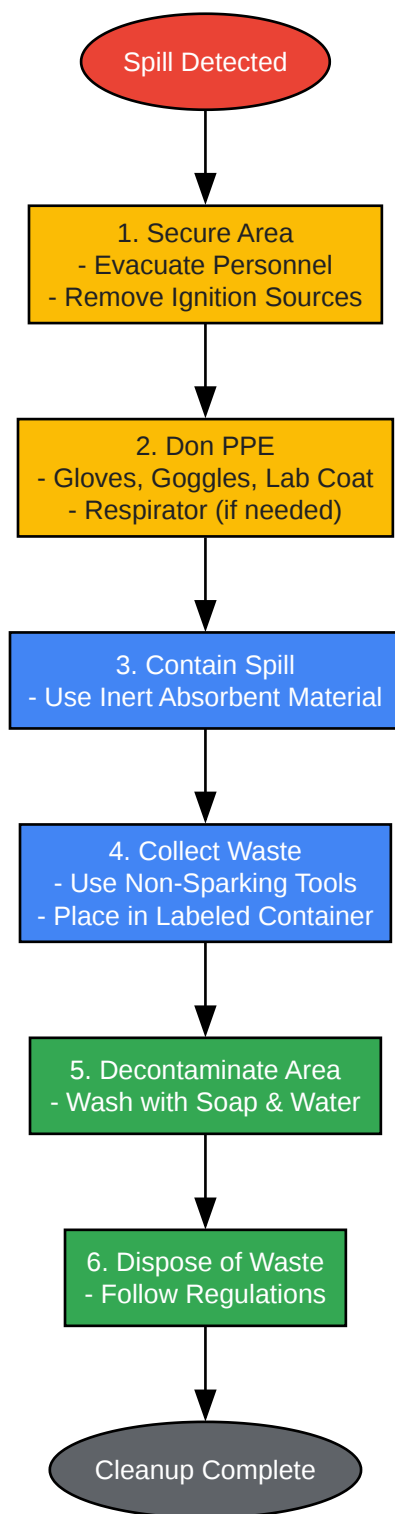
Hazard Identification and GHS Classification

3-Bromo-3-methyl-2-butanone is classified as a hazardous substance. The GHS classification provides a universally understood system for communicating these hazards.

GHS Classification	Code	Description	Source
Pictogram	GHS07 (Exclamation Mark)		
Signal Word	Warning	[1]	
Flammable Liquids	H226	Flammable liquid and vapor	[1][2]
Acute Toxicity, Oral	H302	Harmful if swallowed	[1]
Skin Corrosion/Irritation	H315	Causes skin irritation	[1]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[1]

A logical workflow for hazard communication, from classification to user action, is illustrated below.





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References

- 1. 3-Bromo-3-methyl-2-butanone | C₅H₉BrO | CID 344911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromo-3-methyl-2-butanone | 2648-71-7 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [3-Bromo-3-methyl-2-butanone material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330662#3-bromo-3-methyl-2-butanone-material-safety-data-sheet-msds]

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